

# An In-depth Technical Guide to Tetramethylene Sulfoxide (CAS 1600-44-8)

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## Compound of Interest

Compound Name: Tetramethylene sulfoxide

Cat. No.: B074360

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## Abstract

**Tetramethylene sulfoxide** (CAS 1600-44-8), also known as tetrahydrothiophene 1-oxide, is a versatile polar aprotic solvent with a range of applications in chemical synthesis, materials science, and cryobiology. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and purification, and a review of its current and potential applications. Particular attention is given to its role as a solvent, its use in energy storage, and its function as a cryoprotective agent. While direct research on its interaction with specific biological signaling pathways is limited, this guide explores the known effects of the structurally similar dimethyl sulfoxide (DMSO) to provide a hypothetical framework for future investigation.

## Chemical and Physical Properties

**Tetramethylene sulfoxide** is a cyclic sulfoxide characterized by a five-membered ring containing a sulfinyl group. Its physical and chemical properties are summarized in the tables below.

### Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	1600-44-8	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> OS	[1]
Molecular Weight	104.17 g/mol	[1]
Appearance	Clear, colorless to light yellow liquid	[1][3]
Density	1.158 g/mL at 25 °C	[1][4]
Boiling Point	235-237 °C at 760 mmHg	[1][4]
Melting Point	Not available	
Refractive Index (n <sub>20/D</sub> )	1.52	[1][4]
Flash Point	112 °C (closed cup)	
Solubility in Water	Fully miscible	[1][3]

## Table 2: Spectroscopic Data

Technique	Key Data
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ (ppm): ~2.05-2.43 (m), ~2.88 (m)
<sup>13</sup> C NMR	Data not readily available in searched sources.
Infrared (IR)	Key stretches associated with C-H and S=O bonds.
Mass Spectrometry (MS)	Molecular Ion (M <sup>+</sup> ): m/z 104

## Synthesis and Purification

The most common method for the synthesis of **tetramethylene sulfoxide** is the oxidation of its precursor, tetrahydrothiophene.

## Experimental Protocol: Synthesis via Oxidation

This protocol describes the oxidation of tetrahydrothiophene to **tetramethylene sulfoxide** using an oxidizing agent such as hydrogen peroxide or sodium periodate.<sup>[5][6]</sup>

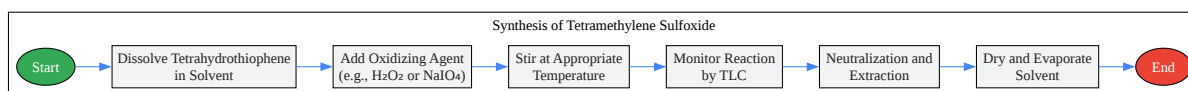
#### Materials:

- Tetrahydrothiophene
- Oxidizing agent (e.g., 30% Hydrogen Peroxide or Sodium Metaperiodate)
- Solvent (e.g., Glacial Acetic Acid or Water/Methylene Chloride mixture)
- Sodium hydroxide solution (for neutralization)
- Dichloromethane (for extraction)
- Anhydrous sodium sulfate (for drying)

#### Procedure:

- In a round-bottomed flask equipped with a magnetic stirrer, dissolve tetrahydrothiophene in the chosen solvent.
- If using sodium periodate, the reaction is typically carried out in a water/methylene chloride mixture at ice-bath temperature for several hours.<sup>[7]</sup>
- If using hydrogen peroxide, the reaction can be performed in glacial acetic acid at room temperature. The hydrogen peroxide is added slowly to the solution of the sulfide.<sup>[6]</sup>
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, if using an acidic medium, neutralize the reaction mixture with a sodium hydroxide solution.
- Extract the product into an organic solvent such as dichloromethane.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude **tetramethylene sulfoxide**.

Diagram of Synthesis Workflow:



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Caption: Workflow for the synthesis of **tetramethylene sulfoxide**.

## Experimental Protocol: Purification

Purification of crude **tetramethylene sulfoxide** can be achieved through vacuum distillation or recrystallization.<sup>[1][8][9][10]</sup>

### 2.2.1. Vacuum Distillation

Procedure:

- Set up a vacuum distillation apparatus.
- Place the crude **tetramethylene sulfoxide** in the distillation flask.
- Heat the flask gently under reduced pressure.
- Collect the fraction that distills at the appropriate boiling point and pressure (e.g., 107 °C at 12 mmHg).<sup>[1]</sup>

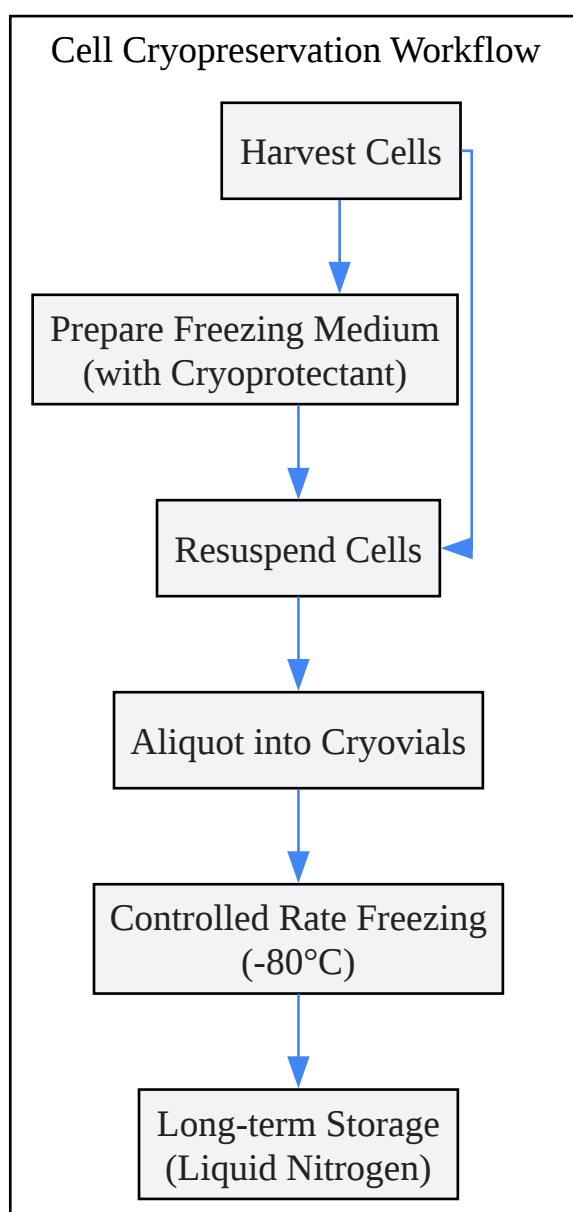
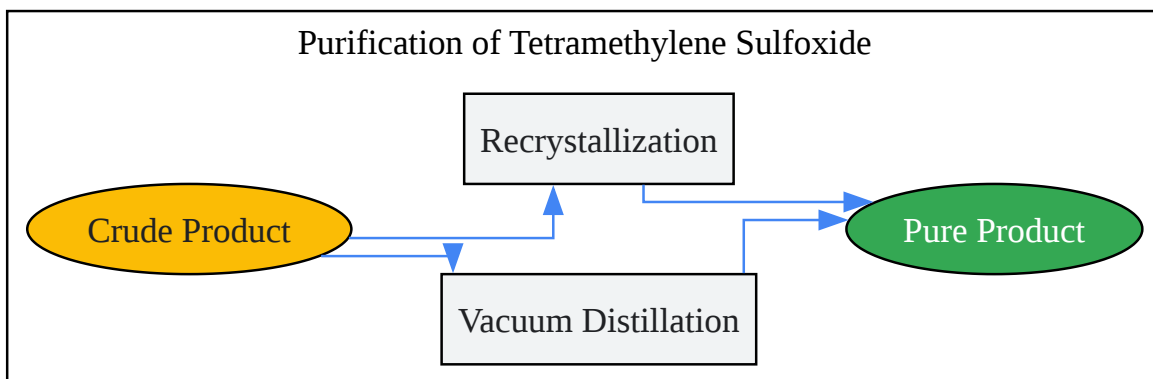
### 2.2.2. Recrystallization

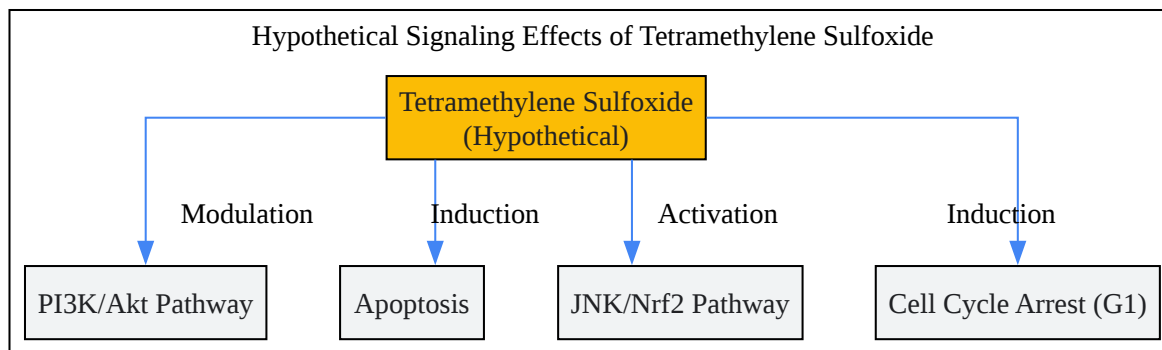
Procedure:

- Dissolve the crude solid in a minimum amount of a suitable hot solvent.
- If colored impurities are present, add a small amount of activated charcoal and heat briefly.

- Filter the hot solution to remove insoluble impurities and charcoal.
- Allow the filtrate to cool slowly to room temperature, then in an ice bath to induce crystallization.
- Collect the pure crystals by vacuum filtration and wash with a small amount of cold solvent.
- Dry the crystals to obtain pure **tetramethylene sulfoxide**.

Diagram of Purification Workflow:





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